

Technical Guide: Solubility Profiling & Thermodynamic Analysis of 6-Chloro-4-ethoxyquinazoline

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Compound of Interest

Compound Name: 6-Chloro-4-ethoxyquinazoline

CAS No.: 7505-75-1

Cat. No.: B12043495

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Executive Summary & Compound Profile

6-Chloro-4-ethoxyquinazoline is a lipophilic, weak base primarily utilized as a scaffold in medicinal chemistry. Understanding its solubility landscape is non-negotiable for optimizing recrystallization yields (purification) and designing liquid-phase reaction kinetics.

- IUPAC Name: **6-chloro-4-ethoxyquinazoline**^[1]
- Molecular Formula:
^[2]
- Molecular Weight: 208.64 g/mol
- Physicochemical Character:
 - Lipophilicity (LogP): ~3.3 (Predicted). This indicates poor aqueous solubility and high affinity for non-polar to moderately polar organic solvents.

- H-Bonding: Acts primarily as a Hydrogen Bond Acceptor (HBA) via N1/N3 and the ethoxy oxygen; limited Hydrogen Bond Donor (HBD) capacity.

Predicted Solubility Matrix

Based on Hansen Solubility Parameters (HSP) and structural analogs (e.g., 4-chloro-quinazoline), the solubility hierarchy is projected as follows:

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Polar Aprotic	DMF, DMSO, NMP	High	Dipole-dipole interactions & strong solvation of the quinazoline core.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate-High	Van der Waals forces; ideal for recrystallization.
Alcohols	Methanol, Ethanol, IPA	Moderate	H-bonding with N-atoms; temperature-dependent (steep curve).
Non-Polar	Toluene, Hexane	Low	Limited interaction with the polar ethoxy/chloro moieties.

| Aqueous | Water, Buffers (pH > 7) | Insoluble | Hydrophobic exclusion. |

Theoretical Framework: Thermodynamic Modeling

To rigorously define the solubility profile, experimental data must be correlated with thermodynamic models. This guide mandates the use of the Modified Apelblat Equation for data correlation, as it typically provides the lowest Relative Root Mean Square Deviation (RMSD) for quinazoline derivatives.

The Modified Apelblat Model

- : Mole fraction solubility of **6-Chloro-4-ethoxyquinazoline**.
- : Absolute temperature (Kelvin).
- : Empirical model parameters derived from regression analysis.

Thermodynamic Dissolution Parameters (van't Hoff Analysis)

The dissolution process is governed by the net change in Enthalpy (

), Entropy (

), and Gibbs Energy (

).

- Enthalpy (

):

- Insight: For this compound, dissolution is expected to be endothermic (

), implying solubility increases with temperature.

- Gibbs Energy (

):

- Entropy (

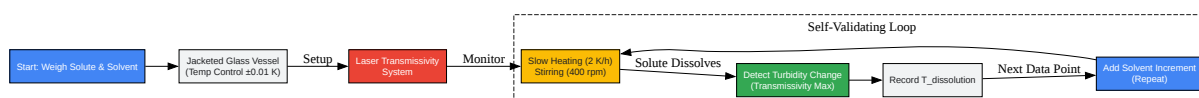
):

Experimental Protocol: Laser Monitoring Observation Technique

Directive: Do not use the static gravimetric method (shake-flask) for temperature-dependent profiling. It is slow and prone to sampling errors. Use the Laser Dynamic Method for high

precision.

Workflow Diagram



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Figure 1: Laser Dynamic Solubility Determination Workflow. This closed-loop system minimizes solvent evaporation and ensures equilibrium detection.

Step-by-Step Methodology

- Preparation: Accurately weigh mass

of **6-Chloro-4-ethoxyquinazoline** into a double-jacketed glass vessel (approx. 50 mL capacity).

- Initial Solvent Addition: Add a known mass

of the organic solvent.

- Equilibration: Connect a programmable thermostatic water bath. Set stirring speed to 400 rpm to ensure homogeneity without vortex cavitation.
- Laser Setup: Direct a laser beam (He-Ne or similar) through the vessel. Position a light intensity sensor on the opposite side.
- Dynamic Measurement:
 - Initially, the mixture is turbid (undissolved solid blocks light).
 - Slowly increase temperature (rate < 2 K/h) near the expected saturation point.

- Endpoint: The temperature at which laser transmissivity maximizes (solution becomes clear) is recorded as the saturation temperature () for that mole fraction.
- Iteration: Add a small increment of solvent to the same vessel (diluting the mixture), and repeat the heating cycle to find the new . This generates a full solubility curve from a single sample loading.

Data Reporting Standard

Researchers must consolidate data into the following standardized format to facilitate thermodynamic modeling.

Table 1: Experimental Solubility (

) of **6-Chloro-4-ethoxyquinazoline** (Sample Template) | T (K) | Methanol (

) | Ethanol (

) | Ethyl Acetate (

) | Acetone (

) | Toluene (

) | :--- | :--- | :--- | :--- | :--- | :--- | | 278.15 | [Data] | [Data] | [Data] | [Data] | [Data] | | 283.15 | ... | ... | ... | ... | | ... | ... | ... | ... | | 318.15 | ... | ... | ... | ... | ... | Note:

denotes mole fraction.

Critical Applications

- Recrystallization Solvent Selection:
 - Ideal Scenario: High solubility sensitivity to temperature (large).

- Recommendation: Ethanol or Isopropanol are likely candidates. They dissolve the compound well at reflux but poorly at 0°C, driving high recovery yields.
- Process Safety:
 - Avoid using chlorinated solvents (DCM, Chloroform) for large-scale isolation if possible, despite high solubility, due to environmental restrictions. Ethyl Acetate is the preferred "green" alternative.

References

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Sources

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- 2. 6-CHLORO-4-ETHOXYQUINAZOLINE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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